

degradation mechanisms of methylammonium perovskites in ambient air

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylammonium

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Technical Support Center: Methylammonium Perovskite Degradation

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers encountering degradation of **methylammonium** (MA) perovskites, such as MAPbI_3 , in ambient air.

Frequently Asked Questions (FAQs)

Q1: My black MAPbI_3 film turned yellow after exposure to air. What is happening and can I reverse it?

A1: Your film has likely degraded into lead iodide (PbI_2), which has a characteristic yellow color. This process is initiated by moisture (H_2O) in the ambient air. Initially, water molecules can reversibly intercalate into the perovskite structure, forming hydrated perovskite species (e.g., $\text{CH}_3\text{NH}_3\text{PbI}_3 \cdot \text{H}_2\text{O}$).^[1] However, with prolonged exposure, this intermediate decomposes irreversibly into solid PbI_2 and an aqueous solution of **methylammonium** iodide ($\text{CH}_3\text{NH}_3\text{I}$).^[2]^[3]^[4]

- Troubleshooting:
 - Immediate Action: Move the sample to a dry, inert environment (e.g., a nitrogen-filled glovebox) to halt further degradation.

- Reversibility: If the degradation is minimal and only in the initial hydration stage, gentle heating (annealing) in an inert atmosphere can sometimes reverse the process by driving off the water molecules. However, once significant PbI_2 has formed, the degradation is generally considered irreversible.[5]
- Prevention: All processing and storage of MAPbI_3 films should be conducted in a controlled, low-humidity environment (<30% RH).

Q2: I fabricate and store my devices in a glovebox, but their efficiency still drops over time. What could be the cause?

A2: Even in an inert atmosphere, degradation can occur due to a combination of factors, including light, heat, and residual oxygen or moisture.

- Troubleshooting:
 - Light-Induced Degradation (Photodegradation): In the presence of even trace amounts of oxygen, light can generate superoxide (O_2^-) radicals on the perovskite surface. These radicals can deprotonate the **methyammonium** cation, leading to the formation of volatile species like methylamine (CH_3NH_2) and ultimately the collapse of the perovskite structure into PbI_2 . [6][7][8][9] Ensure devices are stored in the dark.
 - Thermal Degradation: MAPbI_3 is thermally unstable, even in an inert environment, with degradation observed at temperatures as low as 85°C . [10][11] The material can decompose into gaseous products like methylamine and hydrogen iodide (HI), leaving behind PbI_2 . [10][11] Check for any heat sources near your storage area or reduce the temperature of any processing steps.
 - Intrinsic Instability: The organic component (**methyammonium** iodide) is volatile and can sublime out of the perovskite structure, creating vacancies and defects that reduce performance. [2]

Q3: My perovskite film shows new peaks in its XRD pattern after ambient exposure. What do they signify?

A3: The appearance of new peaks in the X-ray diffraction (XRD) pattern is a clear indicator of chemical degradation and the formation of new crystalline phases.

- Troubleshooting & Analysis:
 - PbI_2 Formation: The most common new peak appears at approximately 12.6° (2θ), which corresponds to the (001) plane of hexagonal PbI_2 .^{[5][12]} This confirms the degradation of the perovskite crystal structure.
 - Hydrated Perovskite: You may also observe intermediate peaks corresponding to hydrated perovskite phases, such as $\text{MAPbI}_3 \cdot \text{H}_2\text{O}$, before the full conversion to PbI_2 .^[1]
 - Monitoring Degradation: You can perform time-resolved XRD measurements to track the decrease in the intensity of the characteristic perovskite peaks (e.g., at $\sim 14.1^\circ$ and $\sim 28.4^\circ$ for the (110) and (220) planes of tetragonal MAPbI_3) and the corresponding increase in the PbI_2 peak intensity.^{[1][12]} This provides a quantitative measure of the degradation kinetics.

Troubleshooting Guide

Observed Issue	Potential Cause(s)	Recommended Actions & Characterization
Film color changes from dark brown/black to yellow.	Moisture-induced degradation into PbI_2 . [2] [3]	1. Immediately move the sample to an inert, dry environment. 2. Characterize: Use XRD to confirm the presence of the PbI_2 peak at $\sim 12.6^\circ$ (2 θ). [12] 3. Characterize: Use UV-Vis spectroscopy to observe the disappearance of the perovskite absorption onset (~ 780 nm) and the appearance of the PbI_2 absorption edge (~ 520 nm).
Device Power Conversion Efficiency (PCE) drops significantly after light exposure.	Photodegradation, likely accelerated by trace oxygen. [6] [7] [8]	1. Store devices in complete darkness. 2. Use a UV filter during measurements if the light source contains UV, as high-energy photons can accelerate degradation. [8] 3. Characterize: Perform light-soaking stability tests (e.g., ISOS-L protocols) to quantify the rate of PCE decay under continuous illumination.
Film surface becomes rough with pinholes after storage.	Decomposition and volatilization of the organic components (MAI). [2]	1. Ensure all processing and storage is done in a controlled, inert atmosphere. 2. Consider encapsulation of the final device to prevent the escape of volatile products. 3. Characterize: Use Scanning Electron Microscopy (SEM) to analyze the changes in film morphology and identify the

formation of new structures on the surface.

Device performance degrades when operated at elevated temperatures.

Thermal degradation of the perovskite structure.[\[10\]](#)[\[11\]](#)

1. Implement thermal management strategies in the device architecture. 2. Avoid unnecessarily high-temperature annealing steps during fabrication. 3. Characterize: Conduct thermal stability tests (e.g., ISOS-D protocols at elevated temperatures) to assess the material's tolerance to heat.

Quantitative Degradation Data

The stability of MAPbI₃ is highly dependent on environmental conditions. The following tables summarize typical degradation behavior.

Table 1: Influence of Humidity on MAPbI₃ Structural Integrity (in Dark)

Relative Humidity (RH)	Observation Time	Key Structural Changes	Reference
~60% RH	2 hours	Limited impact on structural stability.	[2] [4]
85% RH	200 minutes	Noticeable decrease in optical absorption begins.	[13] [14]
85% RH	400+ minutes	Accelerated formation of PbI ₂ observed via XRD.	[1]
>80% - 100% RH	2 hours	Intense and fast phase segregation into PbI ₂ .	[2] [4]

Table 2: Device Performance Degradation in Ambient Air

Device Modification	Storage Conditions	Stability Metric	Reference
Standard MAPbI ₃ (unencapsulated)	Ambient Air (25°C, ~30% RH), Dark	Retained 85% of initial PCE after ~750 hours.	[15]
Modified MAPbI ₃ with ABPA (encapsulated)	85°C, Dark	Retained 80% of initial PCE after 350 hours.	[10]
C ₆₀ ETL (vs. TiO ₂)	60°C, Full-spectrum illumination	Showed significantly more stable performance over 500 hours.	[10]

Experimental Protocols

Protocol 1: Standard Stability Testing (ISOS-D-1 & ISOS-L-1)

The International Summit on Organic Photovoltaic Stability (ISOS) protocols provide a framework for standardized stability testing.[11][16][17][18]

- ISOS-D-1 (Dark Storage, Ambient):
 - Objective: To assess the intrinsic stability of the device in a controlled, dark environment.
 - Procedure:
 - Measure the initial PCE of the device using a calibrated solar simulator.
 - Store the device in the dark in an environment with controlled temperature (e.g., 25°C) and humidity (e.g., <30% RH).
 - Periodically (e.g., every 24, 48, 100 hours) remove the device and measure its PCE under the same initial conditions.
 - Plot the normalized PCE (PCE/PCE_{initial}) as a function of storage time.

- ISOS-L-1 (Light Soaking, Ambient):
 - Objective: To assess the operational stability of the device under continuous illumination.
 - Procedure:
 - Measure the initial PCE of the device.
 - Place the device under a continuous light source (e.g., 1-sun, AM1.5G spectrum) at a controlled temperature.
 - Maintain the device at open-circuit or maximum power point (MPP) tracking.
 - Periodically measure the PCE.
 - Plot the normalized PCE as a function of illumination time.

Protocol 2: Characterizing Degradation with XRD

- Objective: To identify crystalline degradation products like PbI_2 .
 - Sample Preparation: Fabricate a MAPbI_3 thin film on a suitable substrate (e.g., glass or FTO).
 - Initial Scan: Perform an initial XRD scan (e.g., 2θ range of $10-60^\circ$) on the fresh film to obtain a baseline pattern. Identify the characteristic perovskite peaks.[\[12\]](#)
 - Exposure: Expose the film to the desired degradation condition (e.g., place in a chamber with 85% RH).
 - Time-Resolved Scans: At set time intervals, perform subsequent XRD scans on the same film.
 - Analysis: Monitor the decrease in the intensity of the perovskite peaks and the emergence and growth of the PbI_2 peak at $\sim 12.6^\circ$. Quantify the peak intensities to analyze the degradation kinetics.[\[1\]](#)[\[12\]](#)

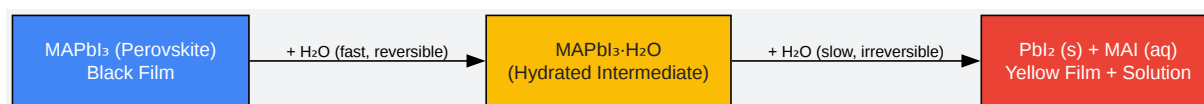
Protocol 3: Characterizing Degradation with SEM

- Objective: To observe changes in film morphology, such as pinhole formation or surface roughening.
 - Sample Preparation: Prepare perovskite films on conductive substrates (e.g., FTO/glass).
 - Initial Imaging: Acquire high-resolution, top-down SEM images of a fresh, undegraded film. Note the grain structure, surface smoothness, and any existing defects.
 - Exposure: Expose a separate, identical sample to ambient air for a defined period (e.g., 24 hours).
 - Post-Exposure Imaging: Acquire SEM images of the degraded sample in the same magnification and conditions as the initial imaging.
 - Analysis: Compare the images to identify changes in morphology. Look for the formation of new crystal structures (e.g., PbI_2 flakes), increased surface roughness, and the appearance of pinholes.[19]

Visualizing Degradation Pathways

Moisture-Induced Degradation Pathway

This diagram illustrates the primary chemical pathway for MAPbI_3 degradation when exposed to humidity.

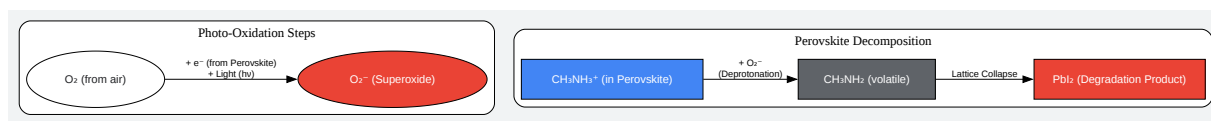


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Caption: Moisture-induced degradation of MAPbI_3 .

Combined Light and Oxygen Degradation Pathway

This diagram shows how light and oxygen work together to degrade the perovskite structure.

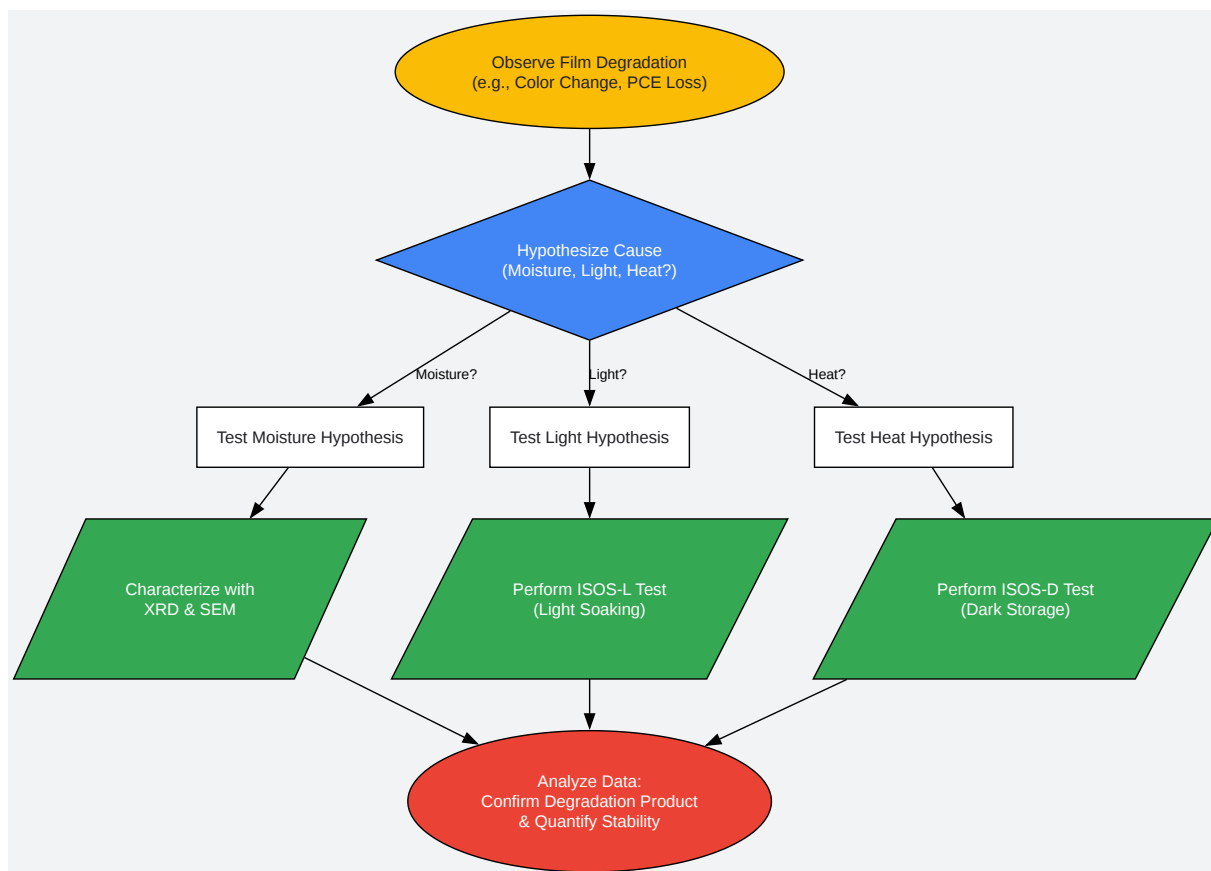


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Caption: Synergistic degradation by light and oxygen.

Experimental Workflow for Stability Analysis

This diagram outlines a logical workflow for troubleshooting and analyzing perovskite film degradation.



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Caption: Troubleshooting workflow for perovskite degradation.

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- To cite this document: BenchChem. [degradation mechanisms of methylammonium perovskites in ambient air]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206745#degradation-mechanisms-of-methylammonium-perovskites-in-ambient-air]

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